

Reconstitution and handling of lyophilized Endothelin 1 TFA

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Compound of Interest

Compound Name: Endothelin 1 (swine, human) TFA

Cat. No.: B14089181

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Technical Support Center: Endothelin-1 (ET-1) TFA

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the reconstitution and handling of lyophilized Endothelin-1 (ET-1) Trifluoroacetate (TFA).

Frequently Asked Questions (FAQs)

Q1: What is Endothelin-1 and what is its primary function?

Endothelin-1 (ET-1) is a potent 21-amino acid vasoconstrictor peptide produced by various cells, including endothelial cells, vascular smooth muscle cells, macrophages, and renal medulla cells.^[1] It plays a crucial role in maintaining vascular tone and is involved in processes like cell proliferation, fibrosis, and inflammation.^[1]

Q2: What are the different Endothelin receptors and their primary signaling mechanisms?

ET-1 mediates its effects through two G protein-coupled receptors: Endothelin receptor A (ETA) and Endothelin receptor B (ETB).^{[1][2]}

- ETA receptors, primarily located on smooth muscle cells, are mainly responsible for vasoconstriction.^{[1][2]}

- ETB receptors are found on endothelial and renal epithelial cells.[1] Their activation can lead to both vasodilation (via nitric oxide and prostacyclin release) and vasoconstriction.[1]

Both receptors can activate $G_{\alpha q}$, leading to the activation of Phospholipase C- β (PLC- β), which in turn generates inositol trisphosphate (IP3) and diacylglycerol (DAG).[3] This cascade results in an increase in intracellular calcium and activation of Protein Kinase C (PKC).[3]

Q3: What is the significance of the TFA salt form of ET-1?

Trifluoroacetate (TFA) is a common counter-ion used in the purification of synthetic peptides. It is important to be aware of its presence as it can potentially influence experimental outcomes, particularly in sensitive cell-based assays.

Reconstitution and Handling

Recommended Solvents and Procedures

Proper reconstitution of lyophilized ET-1 TFA is critical for its biological activity and stability. The choice of solvent depends on the experimental requirements.

General Reconstitution Protocol:

- **Equilibrate:** Allow the vial of lyophilized ET-1 TFA and the chosen solvent to reach room temperature before opening.[4]
- **Centrifuge:** Briefly centrifuge the vial to ensure all the lyophilized powder is at the bottom.[4]
- **Add Solvent:** Carefully add the recommended solvent to the vial to achieve the desired stock concentration.
- **Dissolve:** Gently agitate or vortex the vial to ensure the peptide is fully dissolved.[4] For peptides that are difficult to dissolve, sonication may be necessary.[5]
- **Aliquot and Store:** To avoid repeated freeze-thaw cycles, it is highly recommended to aliquot the reconstituted stock solution into smaller, single-use volumes and store them at the recommended temperature.[4][5]

Quantitative Data Summary

Parameter	Recommendation	Source(s)
Recommended Solvents	Sterile water, 1% acetic acid, DMSO	[5][6]
Solubility in Water	Up to 1 mg/mL or 20 mg/mL (may require sonication)	[5][6]
Solubility in DMSO	Up to 50 mg/mL (may require sonication)	[5]
Storage of Lyophilized Peptide	-20°C or -80°C	[5][7]
Storage of Reconstituted Stock Solution	-20°C for up to 1 month; -80°C for up to 6 months	[5]

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Peptide does not dissolve completely.	- Incorrect solvent.- Insufficient mixing.- Peptide concentration is too high.	- Try a different recommended solvent (e.g., DMSO for hydrophobic peptides).- Gently vortex or sonicate the solution.- Prepare a more dilute stock solution.
Inconsistent experimental results.	- Improper storage of stock solutions (repeated freeze-thaw cycles).- Peptide degradation due to improper handling.- Inaccurate pipetting.	- Aliquot stock solutions into single-use vials.- Keep stock solutions on ice during experiments.- Use calibrated pipettes and proper pipetting techniques.
Loss of biological activity.	- Peptide oxidation.- Adsorption to plasticware.	- Use oxygen-free water for reconstitution.[6]- Use low-protein-binding tubes and pipette tips.

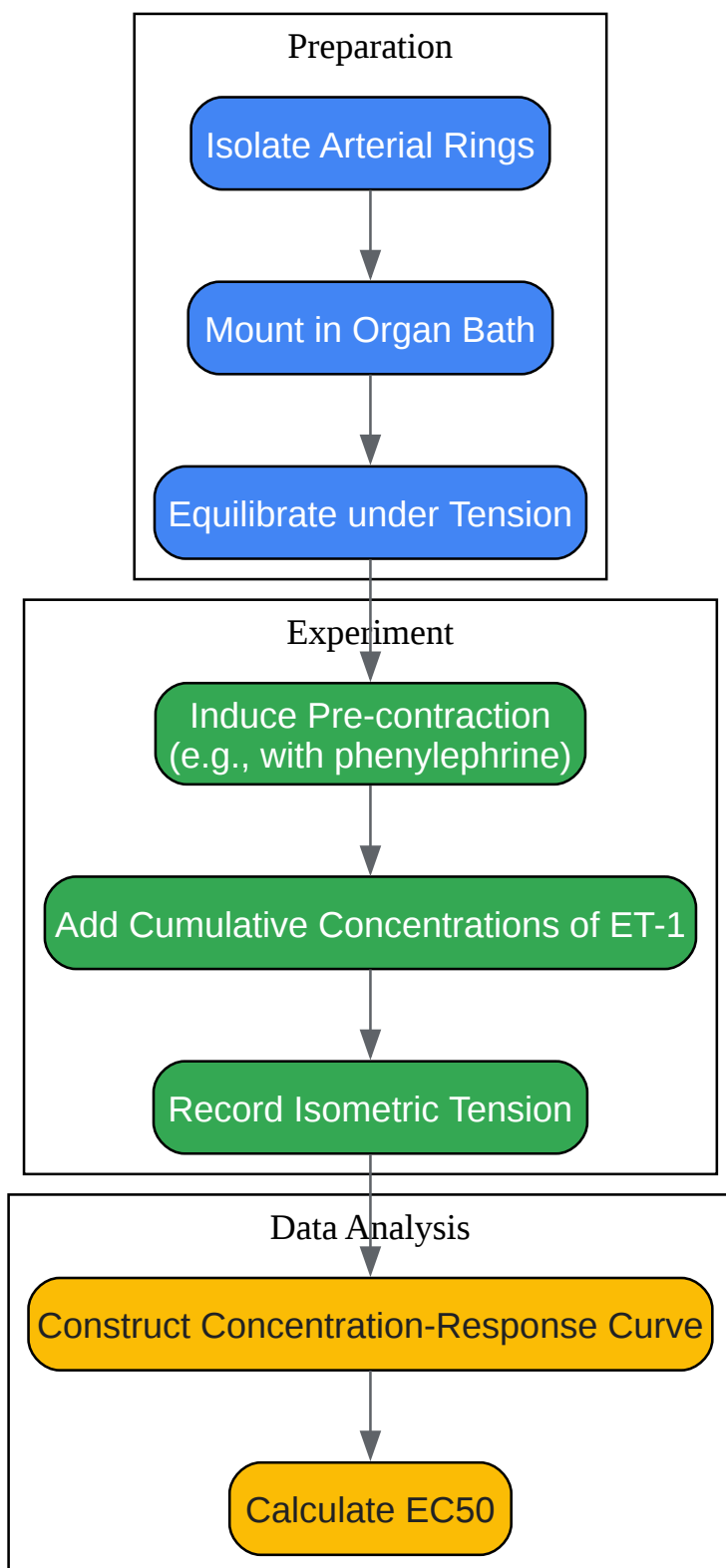
Experimental Protocols

Protocol 1: Preparation of a 1 mM ET-1 Stock Solution in Water

- Determine the amount of ET-1: Check the certificate of analysis for the exact mass of lyophilized ET-1 TFA in the vial. The molecular weight of ET-1 is approximately 2492 g/mol .
[6]
- Calculate the required volume of water:
 - $\text{Volume (L)} = (\text{Mass of ET-1 (g)} / 2492 \text{ g/mol}) / 0.001 \text{ mol/L}$
- Reconstitute: Follow the General Reconstitution Protocol outlined above using the calculated volume of sterile, oxygen-free water.
- Verify Dissolution: Ensure the peptide is fully dissolved. If necessary, gently vortex or sonicate.
- Aliquot and Store: Aliquot into single-use polypropylene tubes and store at -80°C.

Protocol 2: In Vitro Vasoconstriction Assay

This protocol provides a general workflow for assessing the vasoconstrictor activity of ET-1 using isolated arterial rings.

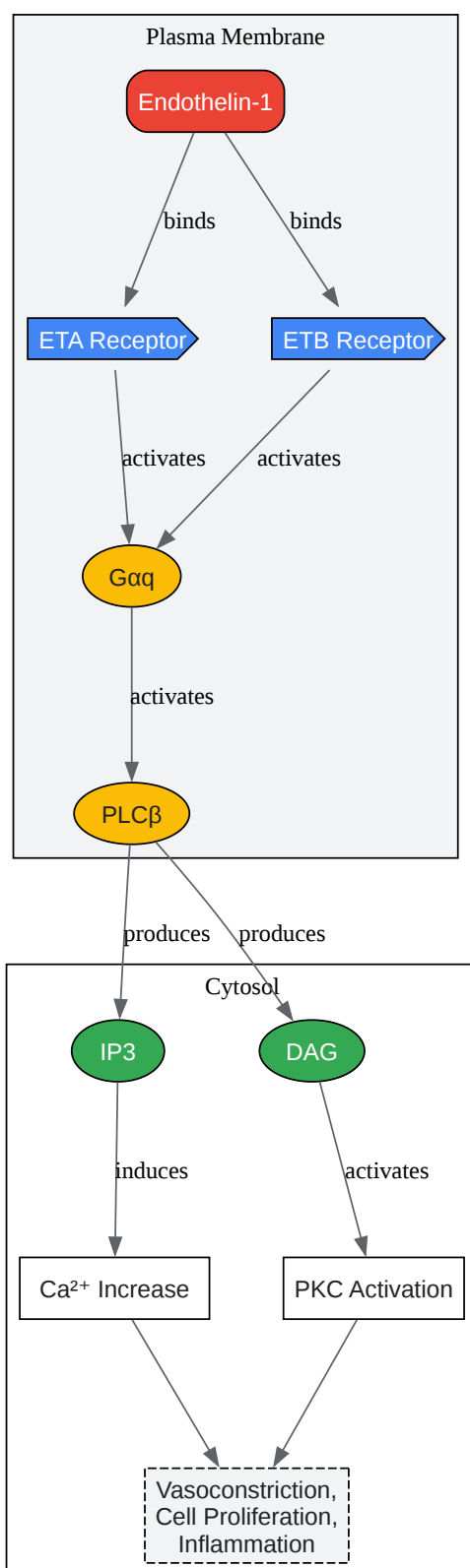


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Workflow for an in vitro vasoconstriction assay.

Endothelin-1 Signaling Pathway

Endothelin-1 exerts its effects by binding to ETA and ETB receptors, initiating a cascade of intracellular signaling events.



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Simplified Endothelin-1 signaling pathway.

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